

pNPS-DHA: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *pNPS-DHA*

Cat. No.: *B3026047*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). para-nitrophenyl S-docosahexaenoyl thioester (**pNPS-DHA**) is a research chemical. All users must consult the official Safety Data Sheet provided by the manufacturer before handling this compound and adhere to all institutional and governmental safety regulations.

Introduction

para-nitrophenyl S-docosahexaenoyl thioester (**pNPS-DHA**) is a derivative of docosahexaenoic acid (DHA) with reported anti-allergic properties.^[1] Specifically, it has been shown to inhibit the degranulation of RBL-2H3 mast cells with a half-maximal inhibitory concentration (IC₅₀) of 15 μ M and to inhibit IgE-dependent passive cutaneous anaphylaxis in mice.^[1] This guide provides a summary of the available safety and handling information for **pNPS-DHA**, intended for use by professionals in research and drug development.

Chemical and Physical Properties

Limited public information is available regarding the specific physical properties of **pNPS-DHA**. The following table summarizes the known data.

Property	Value	Source
CAS Number	2454246-25-2	[1]
Molecular Formula	C28H36N2O5S	[1]
Molecular Weight	512.7 g/mol	[1]
Purity	≥98%	[1]
Formulation	A solution in methyl acetate	[1]

Safety and Handling

A complete, publicly available Safety Data Sheet (SDS) for **pNPS-DHA** has not been identified. The information provided by suppliers indicates that the compound should be considered hazardous until more information is available.[2][3] The following guidelines are based on general precautions for handling thioesters, para-nitrophenyl compounds, and the limited information available for **pNPS-DHA**.

Hazard Identification

Hazard	Description
Acute Toxicity	Specific data for pNPS-DHA is unavailable. However, related compounds, para-nitrophenyl esters, may be harmful if swallowed, inhaled, or absorbed through the skin.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Reactivity	Thioesters can be reactive compounds. Avoid contact with strong oxidizing agents, strong acids, and strong bases.

Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dusts or aerosols may be generated, a respirator may be required.

Storage and Stability

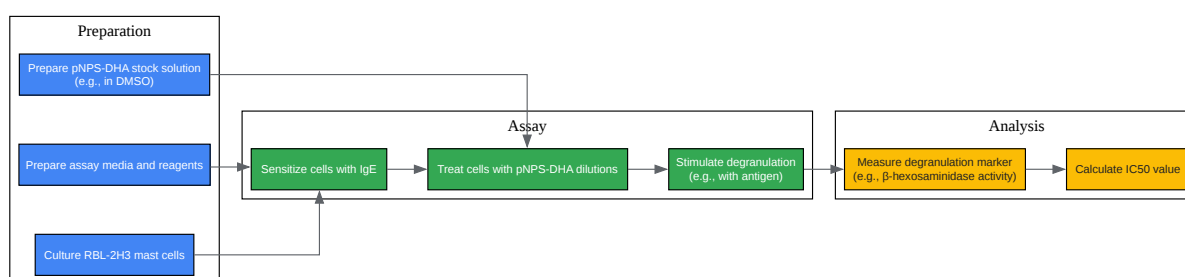
Condition	Recommendation
Storage Temperature	Store at -20°C.
Stability	Stable for at least two years when stored as recommended.
Incompatibilities	Avoid strong oxidizing agents, strong acids, and strong bases.

First Aid Measures

Exposure	Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Experimental Protocols and Workflows

Detailed experimental protocols for the use of **pNPS-DHA** are not widely published. The following represents a generalized workflow for an in vitro cell-based assay, such as the mast cell degranulation assay mentioned in the product literature.

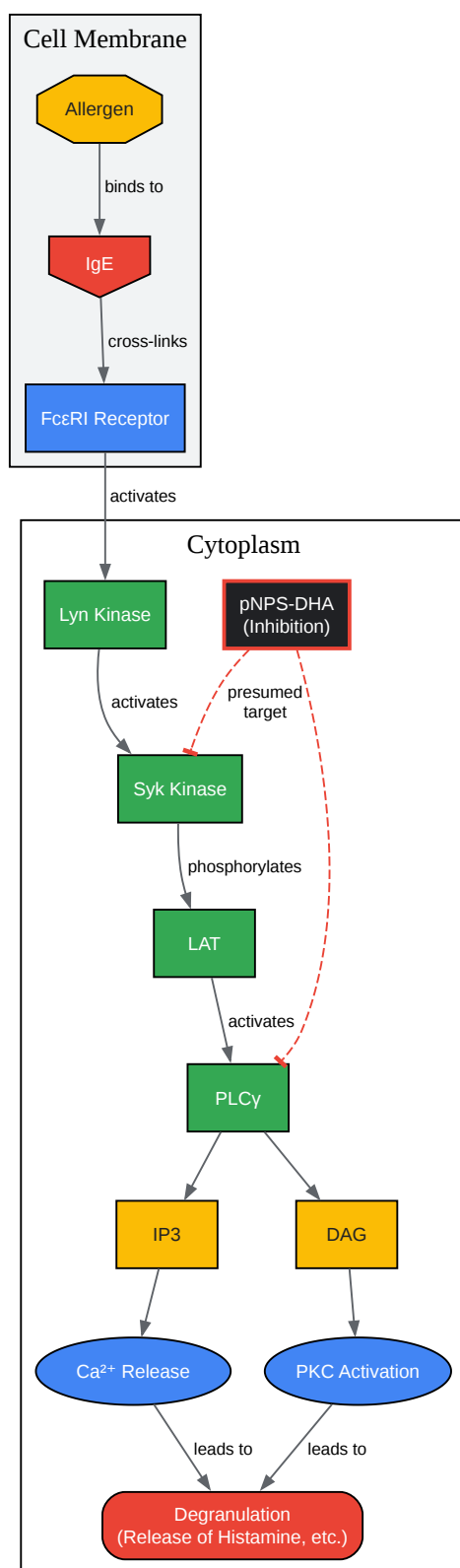


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Caption: Generalized workflow for an in vitro mast cell degranulation assay.

Biological Activity and Signaling Pathways

pNPS-DHA has been shown to inhibit IgE-dependent mast cell degranulation.^[1] This process is a key event in allergic and inflammatory responses. The binding of an allergen to IgE antibodies on the surface of mast cells triggers a complex signaling cascade, leading to the release of inflammatory mediators. The exact mechanism of **pNPS-DHA** is not elucidated, but it is presumed to interfere with this pathway.



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Caption: IgE-mediated mast cell degranulation pathway and presumed inhibition by **pNPS-DHA**.

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References

- 1. pNPS-DHA - Cayman Chemical [bioscience.co.uk]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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